

Personal protective equipment for handling NPC-15437 dihydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: NPC-15437 dihydrochloride

Cat. No.: B1258138

[Get Quote](#)

Essential Safety and Handling Guide for NPC-15437 Dihydrochloride

This guide provides immediate and essential safety, operational, and disposal information for researchers, scientists, and drug development professionals handling **NPC-15437 dihydrochloride**. The following procedural guidance is designed to ensure the safe handling and disposal of this compound in a laboratory setting.

Hazard Identification and Personal Protective Equipment (PPE)

While some safety data sheets (SDS) indicate that **NPC-15437 dihydrochloride** is not classified as a hazardous substance under the Globally Harmonized System (GHS), it is crucial to follow standard precautionary measures for handling all chemical compounds. Another SDS provides more specific recommendations, which should be adopted as a conservative safety approach.

Recommended Personal Protective Equipment:

PPE Category	Specification	Rationale
Eye Protection	Tightly fitting safety goggles with side-shields (conforming to EN 166 or NIOSH standards).	To prevent eye contact with the powder form of the chemical.
Hand Protection	Chemical impermeable gloves. Gloves must be inspected prior to use.	To prevent skin contact. The specific glove material should be resistant to the chemical, though no specific material has been recommended due to a lack of testing.
Body Protection	A lab coat or impervious clothing. For significant handling, fire/flame resistant clothing should be considered.	To protect skin from accidental spills.
Respiratory Protection	Generally not required if handled in a well-ventilated area. If dust formation is likely or exposure limits are exceeded, a full-face respirator should be used.	To prevent inhalation of the powder.

Operational Plan for Safe Handling

Adherence to the following step-by-step procedures will minimize exposure and ensure the safe handling of **NPC-15437 dihydrochloride**.

Step 1: Preparation and Engineering Controls

- Handle the compound in a well-ventilated area, such as a chemical fume hood, to avoid the formation of dust and aerosols.
- Ensure that an eyewash station and safety shower are readily accessible.
- Before handling, inspect all PPE for integrity.

Step 2: Handling the Compound

- Wear the appropriate PPE as detailed in the table above.
- Avoid direct contact with skin and eyes.
- Avoid the formation of dust.
- Use non-sparking tools to prevent fire caused by electrostatic discharge.

Step 3: Storage

- Store the container tightly closed in a dry, cool, and well-ventilated place.
- Desiccate at +4°C for long-term storage.[\[1\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[2\]](#)

Disposal Plan

Proper disposal of **NPC-15437 dihydrochloride** and its containers is essential to prevent environmental contamination.

- **Small Quantities:** For very small research quantities, disposal with household waste may be permissible, but it is crucial to adhere to local and institutional regulations.
- **Larger Quantities & Contaminated Materials:** For larger quantities or any contaminated materials (e.g., gloves, weighing paper), disposal must be made according to official regulations. This typically involves collection in a suitable, closed container for disposal by a licensed chemical destruction plant or through controlled incineration with flue gas scrubbing.
- **Environmental Precautions:** Do not allow the chemical to enter drains, sewers, or surface and ground water.

Chemical and Physical Properties

The following table summarizes key quantitative data for **NPC-15437 dihydrochloride**.

Property	Value	Source
CAS Number	141774-20-1	
Molecular Formula	$C_{25}H_{50}N_4O_2 \cdot 2HCl$	[1]
Molecular Weight	511.62 g/mol	[1]
Melting Point	180-182°C	[3]
Solubility	Soluble in water, DMSO, and methanol.	[3][4]

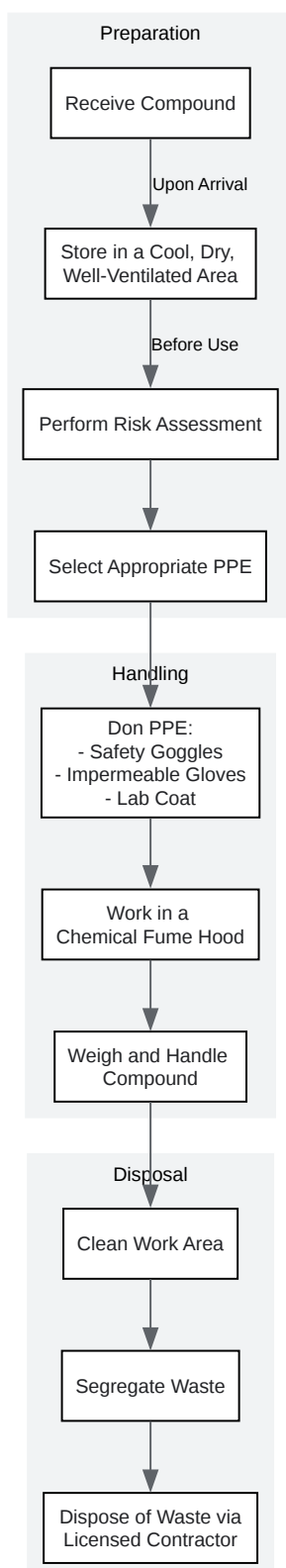
Emergency First-Aid Measures

In case of accidental exposure, follow these first-aid procedures:

- General: No special measures are typically required, but it is always best to seek medical advice after any chemical exposure.
- After Inhalation: Move the person to fresh air. If symptoms persist, consult a doctor.
- After Skin Contact: Generally, the product does not irritate the skin. However, it is recommended to wash off with soap and plenty of water and consult a doctor.
- After Eye Contact: Rinse the opened eye for several minutes under running water.
- After Swallowing: If symptoms persist, consult a doctor.

Visual Workflow for Handling NPC-15437 Dihydrochloride

The following diagram illustrates the standard operating procedure for the safe handling of **NPC-15437 dihydrochloride**, from receiving the compound to its final disposal.



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of **NPC-15437 Dihydrochloride**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. NPC 15437 dihydrochloride | CAS 136449-85-9 | NPC15437 | Tocris Bioscience [tocris.com]
- 2. fishersci.com [fishersci.com]
- 3. labsolu.ca [labsolu.ca]
- 4. Enzo Life Sciences NPC-15437 . dihydrochloride (1mg). CAS: 136449-85-9; | Fisher Scientific [fishersci.com]
- To cite this document: BenchChem. [Personal protective equipment for handling NPC-15437 dihydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1258138#personal-protective-equipment-for-handling-npc-15437-dihydrochloride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com